

Enocyanin as a Sensitizer in Dye-Sensitized Solar Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: *Enocyanin*

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Introduction

Dye-sensitized solar cells (DSSCs) have emerged as a promising alternative to conventional silicon-based photovoltaic devices due to their low production cost, ease of fabrication, and respectable power conversion efficiencies. The core of a DSSC is a photosensitizer (dye) that absorbs light and injects electrons into a wide-bandgap semiconductor. While synthetic dyes, such as ruthenium-based complexes, have demonstrated high efficiencies, their high cost and potential environmental concerns have driven research towards natural pigments.

Enocyanin, a commercial food-grade colorant derived from grape skins (*Vitis vinifera*), is rich in anthocyanins. These naturally occurring pigments are responsible for the red, purple, and blue colors in many flowers and fruits. The molecular structure of anthocyanins, featuring hydroxyl and carbonyl groups, allows for effective binding to the titanium dioxide (TiO₂) photoanode of a DSSC, facilitating the crucial electron transfer process upon light absorption. This document provides detailed application notes and experimental protocols for the utilization of **enocyanin** and related grape-derived anthocyanins as sensitizers in DSSCs.

Principle of Operation

The operation of an **enocyanin**-sensitized solar cell follows the fundamental principles of DSSCs. Upon illumination, the **enocyanin** dye molecules adsorbed onto the surface of the nanocrystalline TiO₂ layer absorb photons, leading to the excitation of electrons from the

highest occupied molecular orbital (HOMO) to the lowest unoccupied molecular orbital (LUMO). The excited electrons are then injected into the conduction band of the TiO₂ semiconductor. These electrons percolate through the porous TiO₂ film to the conductive substrate (FTO or ITO glass) and then flow through an external circuit to the counter electrode. At the counter electrode, the electrons reduce the oxidized species of the redox electrolyte (typically an iodide/triiodide couple), which in turn regenerates the oxidized dye molecules, completing the circuit.

Experimental Protocols

Protocol 1: Extraction of Anthocyanin Dye from Grape Skin

This protocol describes a general method for extracting anthocyanins from grape skins, which is analogous to the composition of commercial **enocyanin**.

Materials:

- Fresh or dried grape skins
- Ethanol (95%)
- Hydrochloric acid (HCl) or Nitric acid (HNO₃) (0.1 M)
- Mortar and pestle
- Centrifuge
- Filter paper

Procedure:

- Wash fresh grape skins thoroughly with deionized water and dry them. If using dried skins, proceed to the next step.
- Grind the grape skins into a fine powder using a mortar and pestle.

- Macerate the powdered grape skins in an acidified ethanol solution (e.g., 95% ethanol with 0.1 M HCl or HNO₃) at a solid-to-liquid ratio of 1:10 (w/v).
- Stir the mixture in the dark for 24 hours at room temperature to facilitate the extraction of anthocyanins.
- Separate the solid residue from the extract by centrifugation at 4000 rpm for 15 minutes, followed by filtration through filter paper.[\[1\]](#)
- The resulting dark-colored filtrate is the anthocyanin dye extract. Store it in a dark, airtight container at 4°C until use.

Protocol 2: Fabrication of the TiO₂ Photoanode

Materials:

- Fluorine-doped Tin Oxide (FTO) coated glass
- Titanium dioxide (TiO₂) nanopowder (e.g., Degussa P25)
- Acetylacetone
- Triton X-100 (or other non-ionic surfactant)
- Ethanol
- Doctor blade or screen-printing setup
- Muffle furnace

Procedure:

- Clean the FTO glass substrates by sonicating in a sequence of detergent, deionized water, and ethanol, each for 15 minutes. Dry the substrates with a stream of nitrogen or clean air.
- Prepare the TiO₂ paste:
 - Grind 6 g of TiO₂ nanopowder in a mortar with a small amount of acetic acid (as a dispersant).

- Slowly add a solution containing 1 mL of acetylacetone and a few drops of Triton X-100 in 20 mL of ethanol while grinding.
- Continue grinding until a uniform, viscous paste is formed.
- Coat the TiO_2 paste onto the conductive side of the FTO glass using the doctor blade technique to ensure a uniform thickness.
- Air-dry the coated electrode for 10 minutes.
- Sinter the TiO_2 film in a muffle furnace at 450°C for 30 minutes to remove organic binders and ensure good particle-to-particle connectivity.
- Allow the photoanode to cool down to room temperature.

Protocol 3: Sensitization of the Photoanode and Assembly of the DSSC

Materials:

- Prepared TiO_2 photoanode
- **Enocyanin**/grape skin extract
- Platinum-coated FTO glass (counter electrode)
- Iodide/triiodide electrolyte solution
- Thermoplastic sealant (e.g., Surlyn)
- Binder clips

Procedure:

- Immerse the sintered TiO_2 photoanode in the **enocyanin**/grape skin dye solution for 24 hours in a dark environment to allow for sufficient dye adsorption.[\[2\]](#)

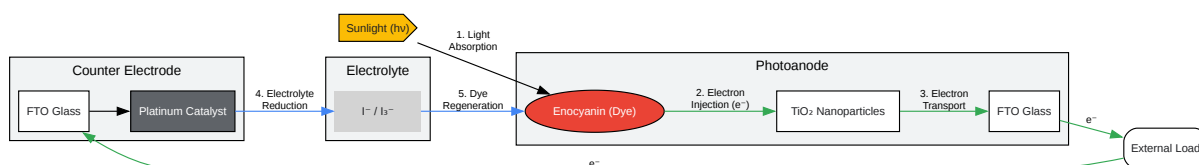
- After sensitization, rinse the photoanode with ethanol to remove any non-adsorbed dye molecules and then dry it.
- Assemble the DSSC in a sandwich-like configuration by placing the thermoplastic sealant between the dye-sensitized photoanode and the platinum-coated counter electrode.
- Heat the assembly on a hot plate at around 100°C to melt the sealant and bond the two electrodes together, leaving a small opening for electrolyte injection.
- Introduce the iodide/triiodide electrolyte into the cell through the opening via capillary action.
- Seal the opening completely using the sealant and a hot soldering iron.
- Use binder clips to hold the cell together firmly.

Data Presentation

The performance of a DSSC is characterized by several key parameters obtained from the current density-voltage (J-V) curve under simulated sunlight (AM 1.5G, 100 mW/cm²). These parameters include the open-circuit voltage (Voc), short-circuit current density (Jsc), fill factor (FF), and overall power conversion efficiency (η).

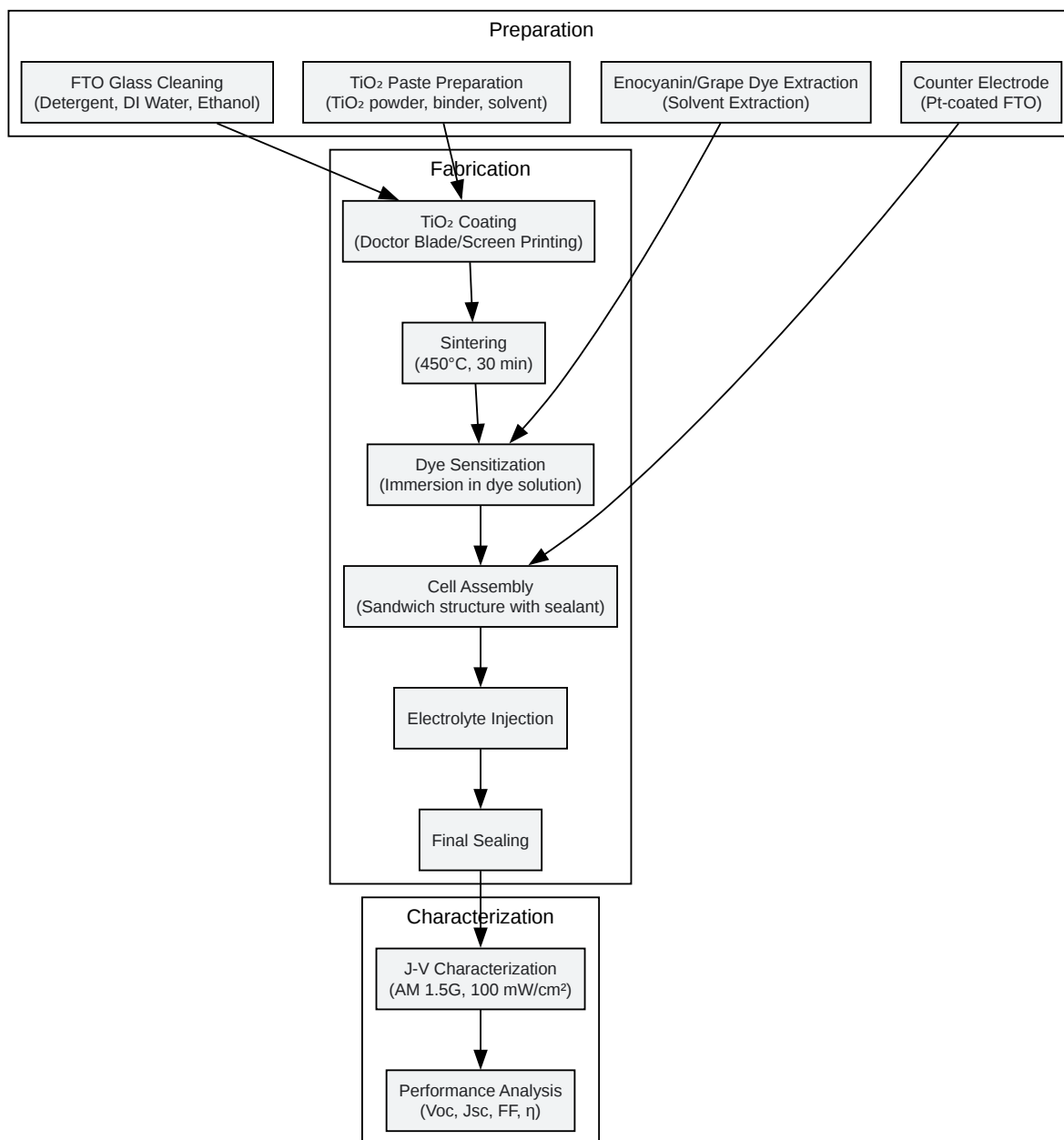
Dye Source	Voc (V)	Jsc (mA/cm ²)	FF	η (%)	Reference
Grape Skin Extract	0.48	1.52	-	0.48	[2]
Black Grapes (Vitis vinifera)	0.40	5.71	-	1.194	[1]
Black Grapes (Vitis vinifera)	0.73	9.72	0.51	3.63	[3]
Vitis labrusca Grape	0.293	0.045	0.46	-	[4]

Visualizations



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Caption: Working principle of an **Enocyanin**-sensitized solar cell.



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Caption: Experimental workflow for DSSC fabrication and characterization.

Conclusion

Enocyanin and other grape-derived anthocyanin extracts represent a viable, low-cost, and environmentally friendly alternative to synthetic dyes for use in dye-sensitized solar cells. While the power conversion efficiencies are currently modest compared to ruthenium-based sensitizers, there is significant potential for improvement through optimization of dye extraction and purification, modification of the TiO₂ photoanode structure, and the use of co-sensitization techniques. The protocols and data presented herein provide a solid foundation for researchers to explore and enhance the performance of **enocyanin**-based DSSCs.

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